

# Handling and safety procedures for 2,2-Difluoroethanol in the lab

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## Compound of Interest

Compound Name: 2,2-Difluoroethanol

Cat. No.: B047519

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## Application Notes and Protocols for 2,2-Difluoroethanol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed handling and safety procedures for the use of **2,2-Difluoroethanol** in a laboratory setting. Adherence to these guidelines is crucial for ensuring the safety of all personnel and the integrity of experimental work.

## Chemical and Physical Properties

**2,2-Difluoroethanol** is a colorless liquid with a faint, ether-like odor.<sup>[1]</sup> It is an organic halogenated compound used as a solvent and as an intermediate in the synthesis of agrochemicals and pharmaceuticals.<sup>[1][2]</sup>

Table 1: Physical and Chemical Properties of **2,2-Difluoroethanol**

| Property          | Value                                                   |
|-------------------|---------------------------------------------------------|
| Molecular Formula | C <sub>2</sub> H <sub>4</sub> F <sub>2</sub> O[1][3][4] |
| Molar Mass        | 82.05 g/mol [2][4]                                      |
| Appearance        | Colorless liquid[1][2]                                  |
| Odor              | Faint, ether-like[1]                                    |
| Melting Point     | -28 °C[2][3][4]                                         |
| Boiling Point     | 95-96 °C[3][4]                                          |
| Density           | 1.296 g/cm <sup>3</sup> [3][5]                          |
| Flash Point       | 3 °C[4] to 52 °C (literature value)[6]                  |
| Solubility        | Soluble in water, chloroform, and ethanol.[1][3]        |

## Hazard Identification and Safety Precautions

**2,2-Difluoroethanol** is a hazardous chemical that requires careful handling. It is classified as a highly flammable liquid and vapor.[1][6][7]

Table 2: GHS Hazard Statements for **2,2-Difluoroethanol**

| Hazard Statement | Description                                                           |
|------------------|-----------------------------------------------------------------------|
| H225 / H226      | Highly flammable liquid and vapor / Flammable liquid and vapor.[6][7] |
| H301 / H302      | Toxic if swallowed / Harmful if swallowed.[8][9]                      |
| H312             | Harmful in contact with skin.[8]                                      |
| H315             | Causes skin irritation.[1][6]                                         |
| H319             | Causes serious eye irritation.[1][6]                                  |
| H331 / H332      | Toxic if inhaled / Harmful if inhaled.[8][9]                          |
| H335             | May cause respiratory irritation.[1][6]                               |
| H373             | May cause damage to organs through prolonged or repeated exposure.[8] |

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[5][6]
- Skin Protection: Wear fire/flamm resistant and impervious clothing. Handle with chemical-resistant gloves (e.g., fluorinated rubber is recommended).[6][10] Gloves must be inspected prior to use.[5][6]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges (e.g., OV/AG/P99 (US) or ABEK-P2 (EU EN 143)).[5][6]
- General Hygiene: Wash hands thoroughly after handling.[5][7] Do not eat, drink, or smoke in the laboratory.[11]

## Experimental Protocols

### General Handling and Storage

#### Protocol 1: Safe Handling of 2,2-Difluoroethanol

- Ventilation: Always handle **2,2-Difluoroethanol** in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)[\[6\]](#)[\[12\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)  
[\[7\]](#) Use non-sparking tools and explosion-proof equipment.[\[6\]](#)[\[7\]](#)
- Grounding: Ground/bond container and receiving equipment to prevent static discharge.[\[7\]](#)
- Personal Protective Equipment: Ensure all required PPE is worn before handling the chemical.
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[\[5\]](#)[\[6\]](#) Avoid breathing vapors or mist.[\[5\]](#)[\[6\]](#)
- Quantities: Use the smallest quantity of the chemical necessary for the experiment.[\[11\]](#)

#### Protocol 2: Storage of **2,2-Difluoroethanol**

- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[6\]](#)
- Incompatible Materials: Store away from strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[5\]](#)[\[13\]](#)
- Storage Area: Store in a designated flammables storage cabinet.[\[11\]](#)[\[14\]](#)
- Temperature: It is advisable to store the compound at ambient temperatures below 25 °C.[\[1\]](#)  
For long-term storage, some suppliers recommend refrigeration or storage in a freezer under -20°C.[\[4\]](#)[\[13\]](#)

## Accidental Release Measures

#### Protocol 3: Handling Spills of **2,2-Difluoroethanol**

- Evacuate: Evacuate personnel from the spill area.[\[5\]](#)[\[6\]](#)
- Ventilate: Ensure adequate ventilation.
- Eliminate Ignition Sources: Remove all sources of ignition.[\[6\]](#)[\[7\]](#)

- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[5][15]
- Absorption: Soak up the spill with an inert absorbent material (e.g., sand, vermiculite).[7]
- Collection: Collect the absorbed material and place it in a suitable, closed container for disposal.[5][6] Use spark-proof tools for collection.[6]
- Decontamination: Clean the spill area thoroughly.
- Personal Protection: Wear appropriate PPE during the entire cleanup process.[6]

## First Aid Procedures

### Protocol 4: First Aid for **2,2-Difluoroethanol** Exposure

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5][6] Do not use mouth-to-mouth resuscitation.[6]
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.[5][6]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[6][7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[5][6]

## Fire Fighting Measures

### Protocol 5: Extinguishing Fires Involving **2,2-Difluoroethanol**

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5][6] Water spray may be inefficient.[1]
- Unsuitable Extinguishing Media: Avoid using a solid water stream as it may scatter and spread the fire.

- **Specific Hazards:** The vapor may travel to a source of ignition and flash back.[12] Containers may explode when heated.[12] Hazardous decomposition products include carbon oxides and hydrogen fluoride.[8]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6][7]

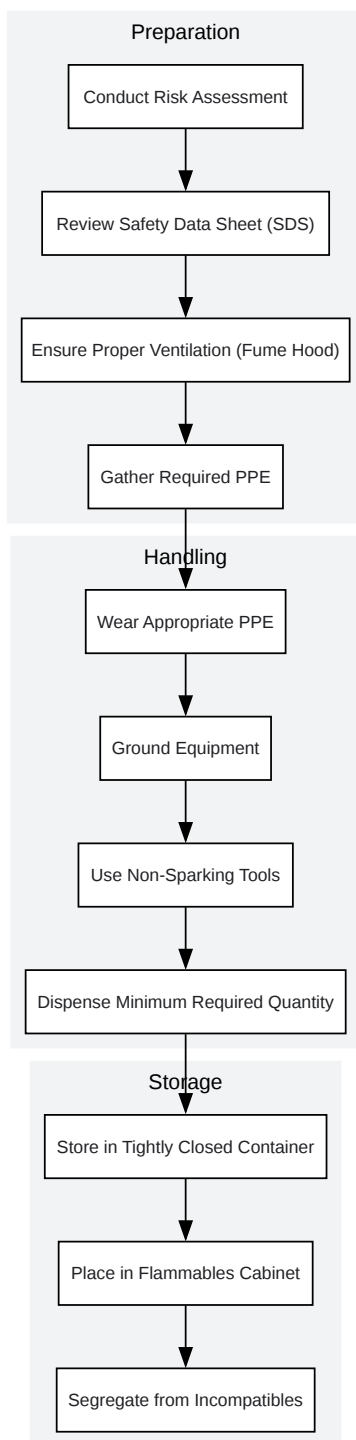
## Disposal Procedures

### Protocol 6: Waste Disposal of **2,2-Difluoroethanol**

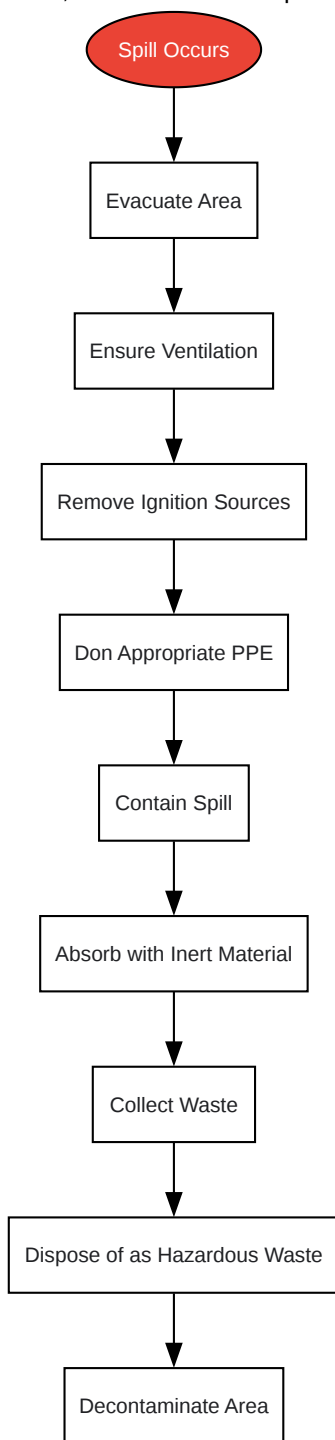
- **Waste Collection:** Collect waste **2,2-Difluoroethanol** and any contaminated materials in a suitable, labeled, and closed container.
- **Disposal Method:** Dispose of the waste through a licensed professional waste disposal service.[5] The material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[5]
- **Environmental Precautions:** Do not allow the product to enter drains or waterways.[5]
- **Contaminated Packaging:** Dispose of as unused product.[5]

## Visual Workflows and Diagrams

## Workflow for Handling and Storing 2,2-Difluoroethanol

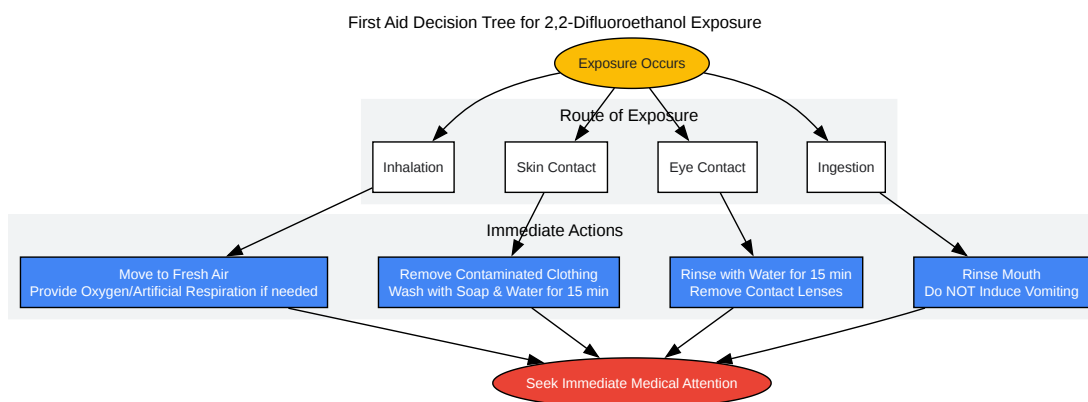
[Click to download full resolution via product page](#)Caption: Workflow for Handling and Storing **2,2-Difluoroethanol**.

## Protocol for 2,2-Difluoroethanol Spill Response



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Caption: Protocol for **2,2-Difluoroethanol** Spill Response.



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Caption: First Aid for **2,2-Difluoroethanol** Exposure.

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